

# Application of 1,3-Diphenyl-d10-urea in Bioanalysis: A Detailed Overview

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## Compound of Interest

Compound Name: 1,3-Diphenyl-d10-urea

Cat. No.: B591134

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## Introduction

**1,3-Diphenyl-d10-urea**, the deuterated analog of 1,3-diphenylurea, serves as a crucial internal standard in bioanalytical methods. Its structural similarity and mass difference from the corresponding non-deuterated analytes make it an ideal tool for quantification using mass spectrometry-based techniques, particularly liquid chromatography-tandem mass spectrometry (LC-MS/MS). The inclusion of a stable isotope-labeled internal standard like **1,3-diphenyl-d10-urea** is critical for correcting variations in sample preparation, injection volume, and matrix effects, thereby ensuring the accuracy and precision of analytical results. This document provides detailed application notes and protocols for the use of **1,3-diphenyl-d10-urea** in bioanalysis, targeted at researchers, scientists, and professionals in drug development.

## Application Note: Quantification of Guanidine Derivatives in Human Urine

This application note details a validated LC-MS/MS method for the simultaneous quantification of 1,3-diphenylguanidine (DPG), 1,3-di-o-tolylguanidine (DTG), and 1,2,3-triphenylguanidine (TPG) in human urine, employing **1,3-diphenyl-d10-urea** as an internal standard.<sup>[1]</sup>

## Method Summary

A robust and sensitive method was developed and validated for the determination of DPG, DTG, and TPG in human urine. The method utilizes solid-phase extraction (SPE) for sample clean-up and concentration, followed by analysis using high-performance liquid

chromatography-tandem mass spectrometry (HPLC-MS/MS). **1,3-Diphenyl-d10-urea** is used as an internal standard to ensure accurate quantification.

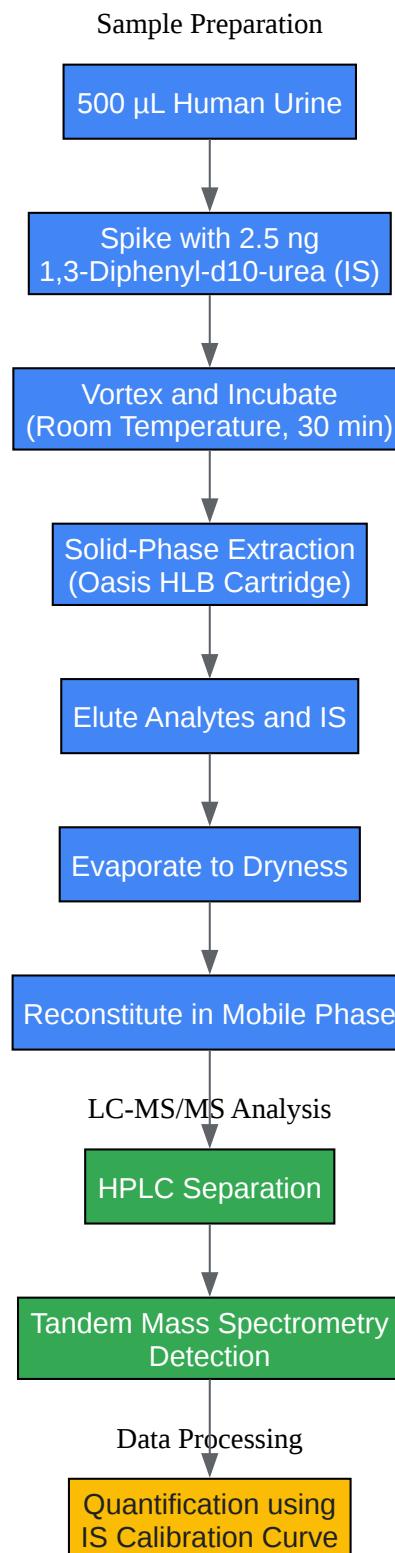
## Quantitative Data

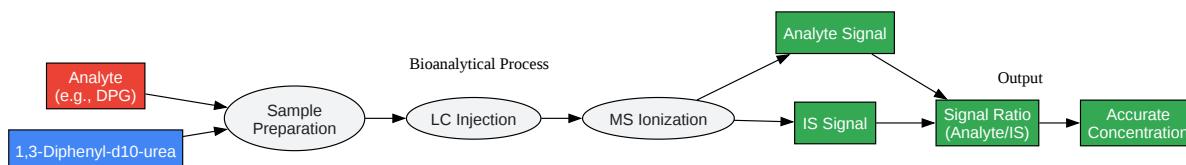
The following table summarizes the performance characteristics of the bioanalytical method.

Parameter	1,3-Diphenylguanidine (DPG)	1,3-Di-o-tolylguanidine (DTG)	1,2,3-Triphenylguanidine (TPG)
Linearity Range	0.05 - 100 ng/mL	0.05 - 100 ng/mL	0.05 - 100 ng/mL
Limit of Detection (LOD)	0.002 - 0.02 ng/mL	0.002 - 0.02 ng/mL	0.002 - 0.02 ng/mL
Limit of Quantification (LOQ)	0.005 - 0.05 ng/mL	0.005 - 0.05 ng/mL	0.005 - 0.05 ng/mL
Recovery (at 1, 5, 10, 20 ng/mL)	102 - 111%	101 - 108%	75.3 - 85.7%
Standard Deviation of Recovery	1 - 2%	1 - 4%	0.7 - 1.7%

Table 1: Summary of quantitative data for the analysis of guanidine derivatives using **1,3-diphenyl-d10-urea** as an internal standard.[\[1\]](#)

## Experimental Workflow





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## References

- 1. Determination of 1,3-Diphenylguanidine, 1,3-Di-o-tolylguanidine, and 1,2,3-Triphenylguanidine in Human Urine Using Liquid Chromatography-Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
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